

A Technical Guide to the Isotopic Abundance and Natural Occurrence of Molybdenum-92

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Compound of Interest

Compound Name: Molybdenum-92

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural occurrence and isotopic abundance of **Molybdenum-92** (^{92}Mo). It is intended to serve as a foundational resource for professionals in research, science, and drug development who require detailed information on this stable isotope. The guide includes a summary of the isotopic composition of naturally occurring molybdenum, a detailed experimental protocol for determining isotopic abundance, and a workflow diagram illustrating the analytical process.

Molybdenum is a transition metal that is essential for various biological and industrial processes. It exists naturally as seven isotopes, six of which are stable.^{[1][2]} **Molybdenum-92** is one of these stable isotopes and finds applications in specialized scientific research, including studies on neutron scattering and the evaluation of the neutron electric dipole moment.^{[1][3]}

Natural Occurrence of Molybdenum

Molybdenum does not occur naturally as a free metal on Earth; it is typically found in oxidized states within various minerals.^{[4][5]} The average concentration of molybdenum in the Earth's crust is approximately 1.5 parts per million, making it the 54th most abundant element.^[4] In the oceans, it is the 25th most abundant element, with an average concentration of 10 parts per billion.^[4] Molybdenum is also a trace element necessary for most forms of life.

Isotopic Abundance of Molybdenum

The standard atomic weight of molybdenum is 95.95 g/mol .^[4] The isotopic composition of naturally occurring molybdenum has been determined through mass-spectrometric measurements.^[6] The following table summarizes the isotopic abundance of all naturally occurring molybdenum isotopes.

Isotope	Atomic Mass (Da)	Isotopic Abundance (Mole Fraction %)	Stability
⁹² Mo	91.906807	14.649	Stable
⁹⁴ Mo	93.905084	9.187	Stable
⁹⁵ Mo	94.9058374	15.873	Stable
⁹⁶ Mo	95.9046748	16.673	Stable
⁹⁷ Mo	96.906017	9.582	Stable
⁹⁸ Mo	97.905404	24.292	Stable
¹⁰⁰ Mo	99.907468	9.744	Unstable (Radioactive)

Data sourced from the Commission on Isotopic Abundances and Atomic Weights.

^[6]^[7]

Experimental Protocol for Isotopic Abundance Determination

The precise determination of molybdenum's isotopic composition is crucial for various geological and environmental studies. The most common and accurate method employed is Multiple-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).^[8]^[9] This

technique allows for high-precision measurement of isotope ratios. To correct for instrumental mass bias, a double-spike technique is often utilized.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Objective: To accurately determine the isotopic abundance of molybdenum in a given sample.

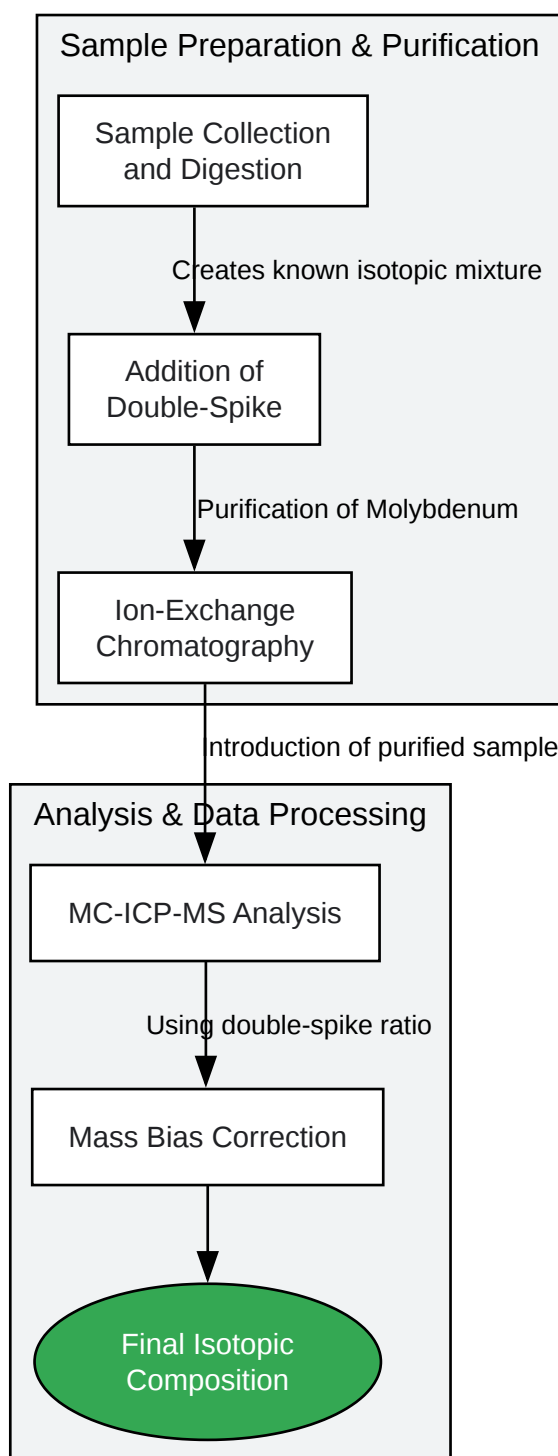
Methodology: MC-ICP-MS with Double-Spike Correction

- Sample Preparation:
 - The sample containing molybdenum is first digested and dissolved to create an aqueous solution.
 - A "double-spike," which is an artificially created mixture of two rare molybdenum isotopes (e.g., ^{97}Mo and ^{100}Mo) in a precisely known ratio, is added to the sample solution.
- Chemical Separation:
 - To avoid isobaric interferences (i.e., interference from isotopes of other elements with the same mass) from elements like Zirconium (Zr) and Ruthenium (Ru), molybdenum is chemically separated from the sample matrix.[\[8\]](#)[\[9\]](#)
 - This is typically achieved using multi-stage ion-exchange chromatography.[\[9\]](#)[\[10\]](#) The process involves passing the sample solution through columns containing specialized resins that selectively retain and then release molybdenum, effectively purifying it from interfering elements.
- Mass Spectrometric Analysis:
 - The purified molybdenum sample, now containing the double-spike, is introduced into the MC-ICP-MS.
 - The sample is nebulized and introduced into an argon plasma, which ionizes the molybdenum atoms.
 - The ions are then accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio.

- Multiple collectors simultaneously measure the ion beams of the different molybdenum isotopes, providing precise ratio measurements.
- Data Correction and Analysis:
 - The measured isotope ratios are affected by instrumental mass fractionation.
 - The known ratio of the two isotopes in the double-spike allows for the precise calculation and correction of this instrumental mass bias.
 - The corrected data yields the true isotopic composition of the original sample.

Workflow for Molybdenum Isotopic Analysis

The following diagram illustrates the logical workflow for the determination of molybdenum isotopic abundance using the MC-ICP-MS double-spike method.



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Caption: Workflow for Molybdenum Isotopic Abundance Determination.

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